

Application Notes and Protocols for Measuring BAY-8400 Activity

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Compound of Interest

Compound Name: BAY-8400

Cat. No.: B8210263

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Introduction

BAY-8400 is a potent and selective inhibitor of DNA-dependent protein kinase (DNA-PK), a key enzyme in the non-homologous end joining (NHEJ) pathway for DNA double-strand break repair.[1][2][3][4][5] Its ability to sensitize cancer cells to DNA-damaging agents makes it a promising candidate for combination therapies.[3] These application notes provide detailed protocols for assays to measure the activity of **BAY-8400** in both biochemical and cellular contexts.

Data Presentation

Table 1: In Vitro Activity of **BAY-8400**

Target	Assay Type	IC50	Cell Line	Reference
DNA-PK	Biochemical (TR-FRET)	81 nM	-	[1] [3] [4] [6] [7]
DNA-PK	Cellular (γH2AX)	69 nM	HT-144	[3] [6]
ATR	Biochemical (Binding)	394 nM	-	[6] [7]
PI3Kβ	Biochemical	117 nM	-	[6] [7]
ATM	Biochemical	19.3 μM	-	[6] [7]
mTOR	Biochemical	1.91 μM	-	[6] [7]

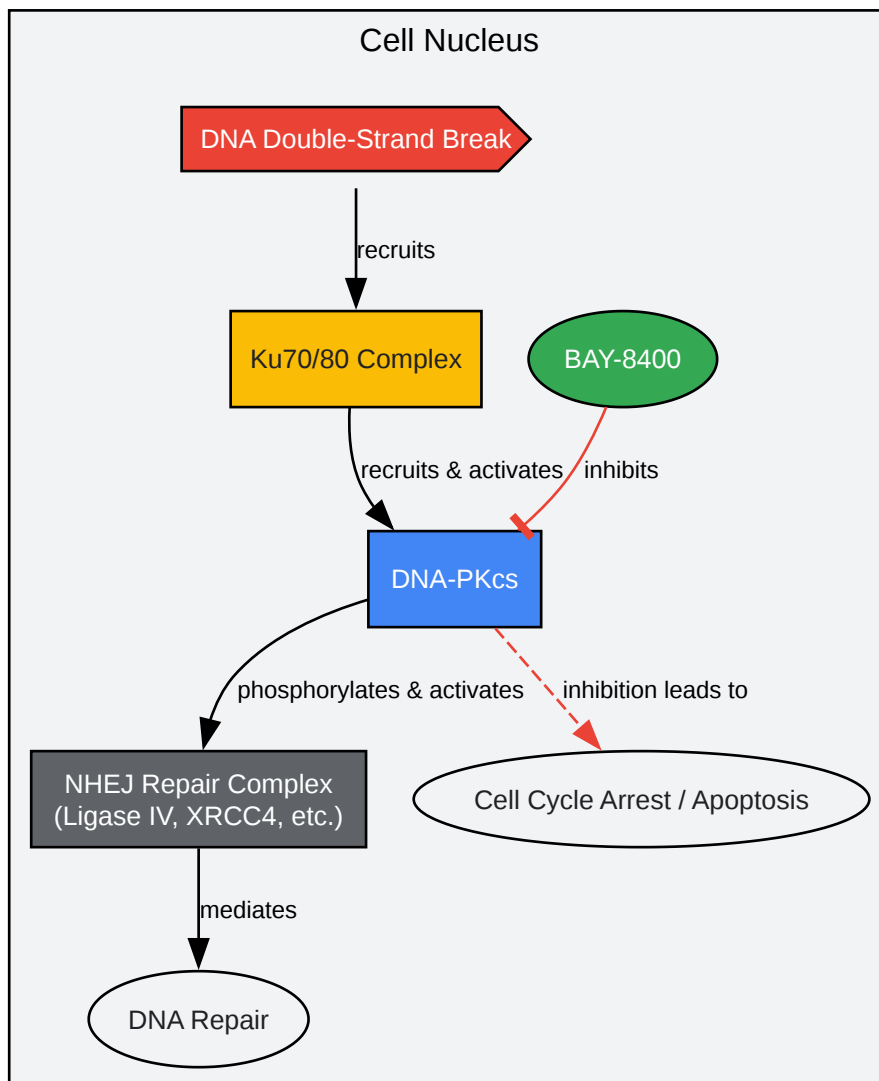
Table 2: Antiproliferative Activity of **BAY-8400**

Cell Line	Assay Type	Condition	IC50	Reference
HT-29	Crystal Violet	In presence of bleomycin	2540 nM	[1]
SU-DHL-8	Crystal Violet	-	9 nM	[1]

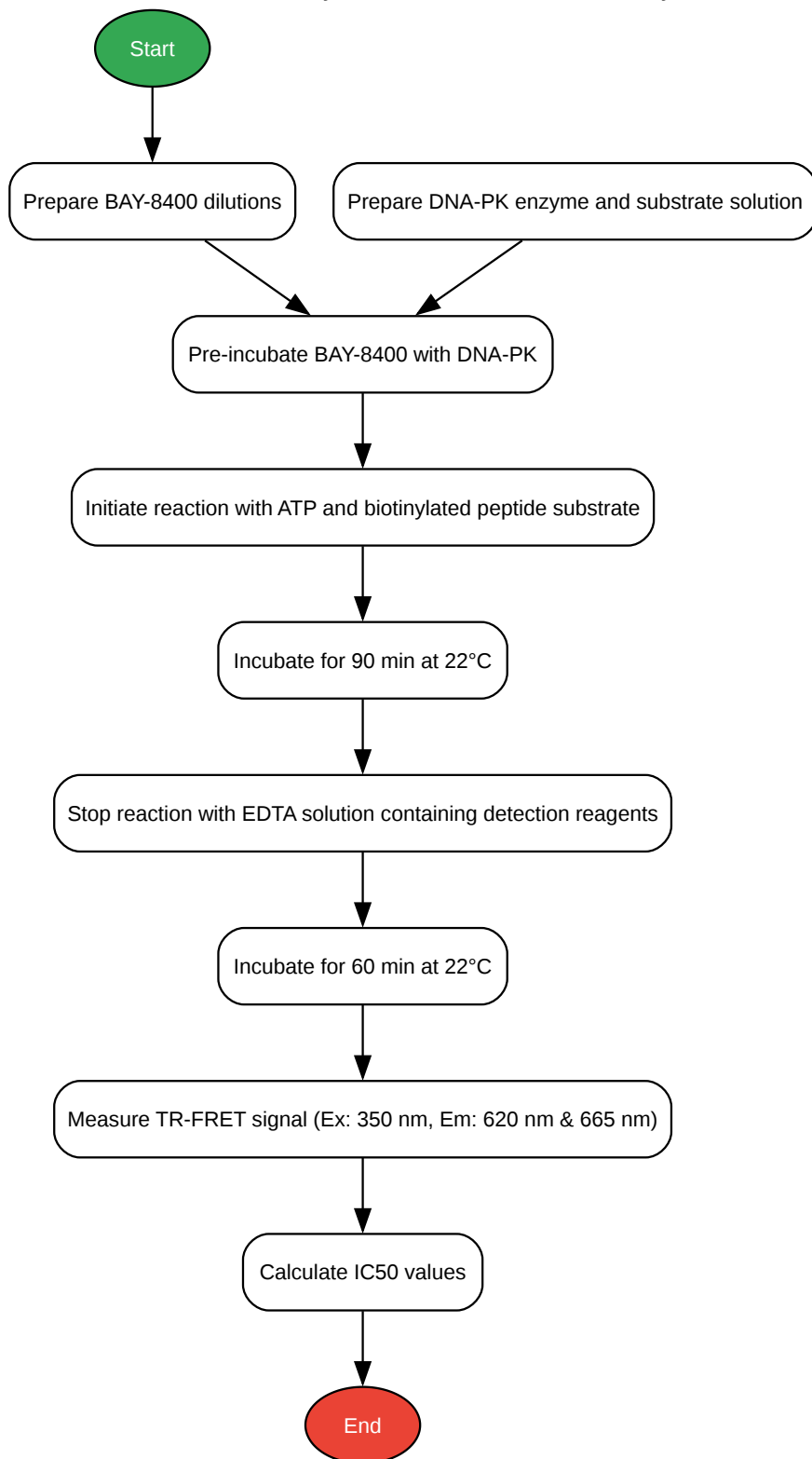
Signaling Pathway

The following diagram illustrates the role of DNA-PK in the Non-Homologous End Joining (NHEJ) pathway and the inhibitory action of **BAY-8400**.

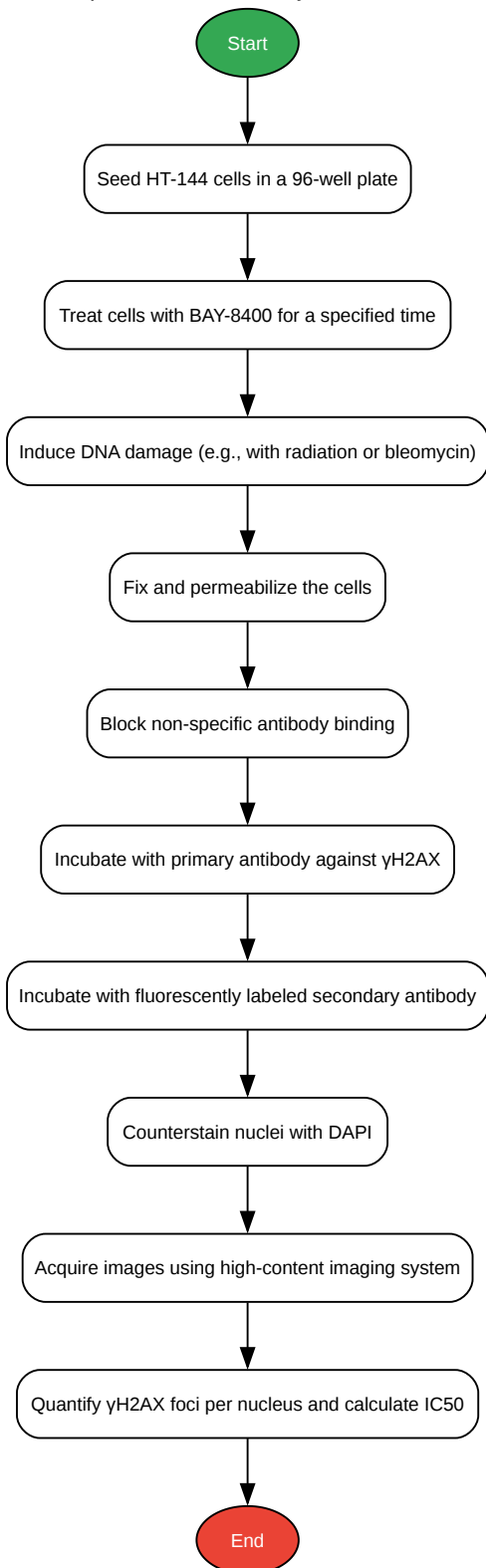
DNA-PK in Non-Homologous End Joining (NHEJ) Pathway



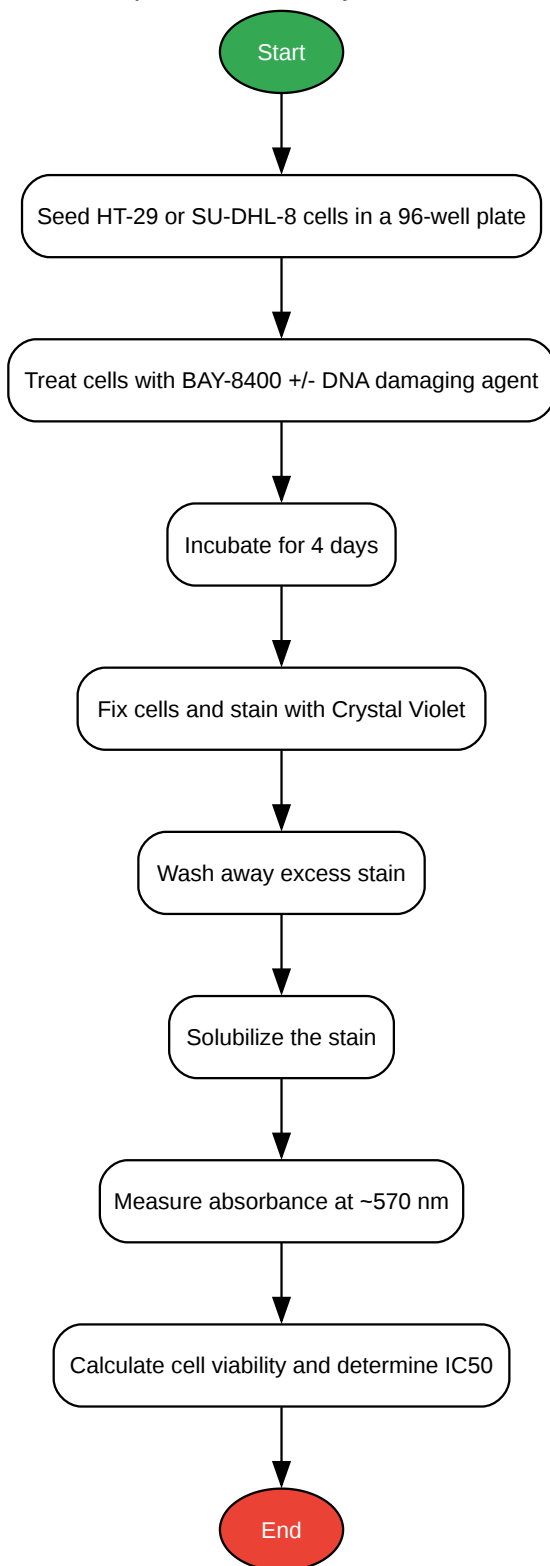
TR-FRET Assay Workflow for DNA-PK Activity



γ H2AX Cellular Assay Workflow



Antiproliferative Assay Workflow

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